

HO-Peg24-CH₂CH₂cooh molecular weight and formula

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Compound of Interest

Compound Name: HO-Peg24-CH₂CH₂cooh

Cat. No.: B15541172

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An In-depth Technical Guide on HO-Peg24-CH₂CH₂cooh

This technical guide provides a detailed overview of the physicochemical properties of **HO-Peg24-CH₂CH₂cooh**, a key building block in modern drug development, particularly in the field of targeted protein degradation. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors.

Physicochemical Properties

HO-Peg24-CH₂CH₂cooh is a monodisperse polyethylene glycol (PEG) derivative that functions as a linker in various bioconjugation applications. Its well-defined structure and length are critical for its function in complex biological systems.

Table 1: Molecular Data for **HO-Peg24-CH₂CH₂cooh**

Property	Value
Molecular Weight	1147.34
Molecular Formula	C ₅₁ H ₁₀₂ O ₂₇

Applications in Targeted Protein Degradation

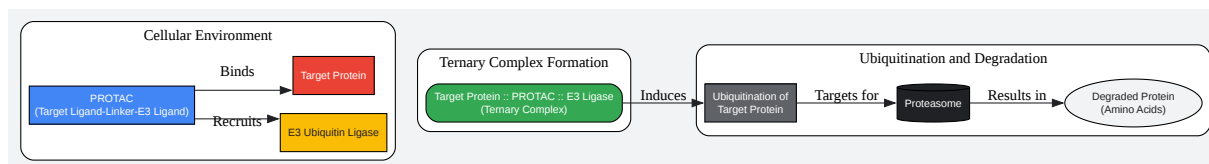
HO-Peg24-CH₂CH₂cooh is prominently used as a PEG-based linker for the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] PROTACs are heterobifunctional molecules

that consist of two ligands connected by a linker; one ligand binds to a target protein, and the other recruits an E3 ubiquitin ligase.[1] This proximity induces the ubiquitination and subsequent degradation of the target protein by the proteasome.

The PEG component of the linker enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule. The specific length of the 24-unit PEG chain in **HO-Peg24-CH₂CH₂cooh** provides the necessary spatial orientation to facilitate the formation of a productive ternary complex between the target protein, the PROTAC, and the E3 ligase.

Conceptual Workflow of PROTAC-Mediated Protein Degradation

The following diagram illustrates the general mechanism of action for a PROTAC molecule, where a linker such as **HO-Peg24-CH₂CH₂cooh** plays a crucial role in connecting the functional ends of the molecule.



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Caption: Conceptual workflow of PROTAC-mediated protein degradation.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of PROTACs using **HO-Peg24-CH₂CH₂cooh** are highly specific to the target protein and the E3 ligase being utilized. As such, generalized protocols are not provided here. Researchers should refer to specialized literature for methodologies relevant to their specific research targets.

Signaling Pathways

The direct involvement of **HO-Peg24-CH₂CH₂cooh** in specific signaling pathways is as a component of a larger PROTAC molecule. The PROTAC itself does not typically participate in signaling but rather modulates cellular pathways by inducing the degradation of a key protein within that pathway. The impact on signaling is therefore dependent on the function of the targeted protein.

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References

- 1. medchemexpress.com [medchemexpress.com]
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